

Narcissin: Quantitative Biological Activity Data

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Compound Focus: Narcissin

CAS No.: 604-80-8

Cat. No.: S536699

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The table below summarizes the key quantitative experimental data available for **Narcissin**, which primarily highlights its **potent antioxidant activity** and outlines other investigated biological effects.

Biological Activity	Experimental System	Results / IC ₅₀ Value	Implications
Antioxidant [1]	Authentic ONOO ⁻ scavenging assay	IC ₅₀ = 3.5 μM	Potent peroxynitrite scavenger; potential for mitigating oxidative stress-related damage.
Antioxidant [1]	SIN-1-derived ONOO ⁻ scavenging assay	IC ₅₀ = 9.6 μM	Confirms robust activity in a system that generates ONOO ⁻ from superoxide and nitric oxide.

| **Neuroprotective** [1] | 6-OHDA-induced ROS in SH-SY5Y cells (human neuroblastoma) | Concentration: **0-1 μM**; Result: Inhibited ROS increase & apoptosis | Suggests potential for managing neurodegenerative conditions (e.g., Parkinson's). | | **Anti-α-synuclein** [1] | Transgenic *C. elegans* (NL5901) model | Concentration: **2 mM**; Result: Reduced α-synuclein accumulation | Further supports potential in Parkinson's disease research. | | **Anti-inflammatory** [1] | LPS-induced IL-12 p40 in mouse BMDCs | IC₅₀ > **50 μM** | Observed anti-inflammatory effect, though significantly less potent than its antioxidant activity. | | **Antitumor Promotion** [1] | TPA-induced skin tumor promotion in mice | Dose: **85 nmol** (topical); Result: Significant inhibition | Indicates potential chemopreventive properties. |

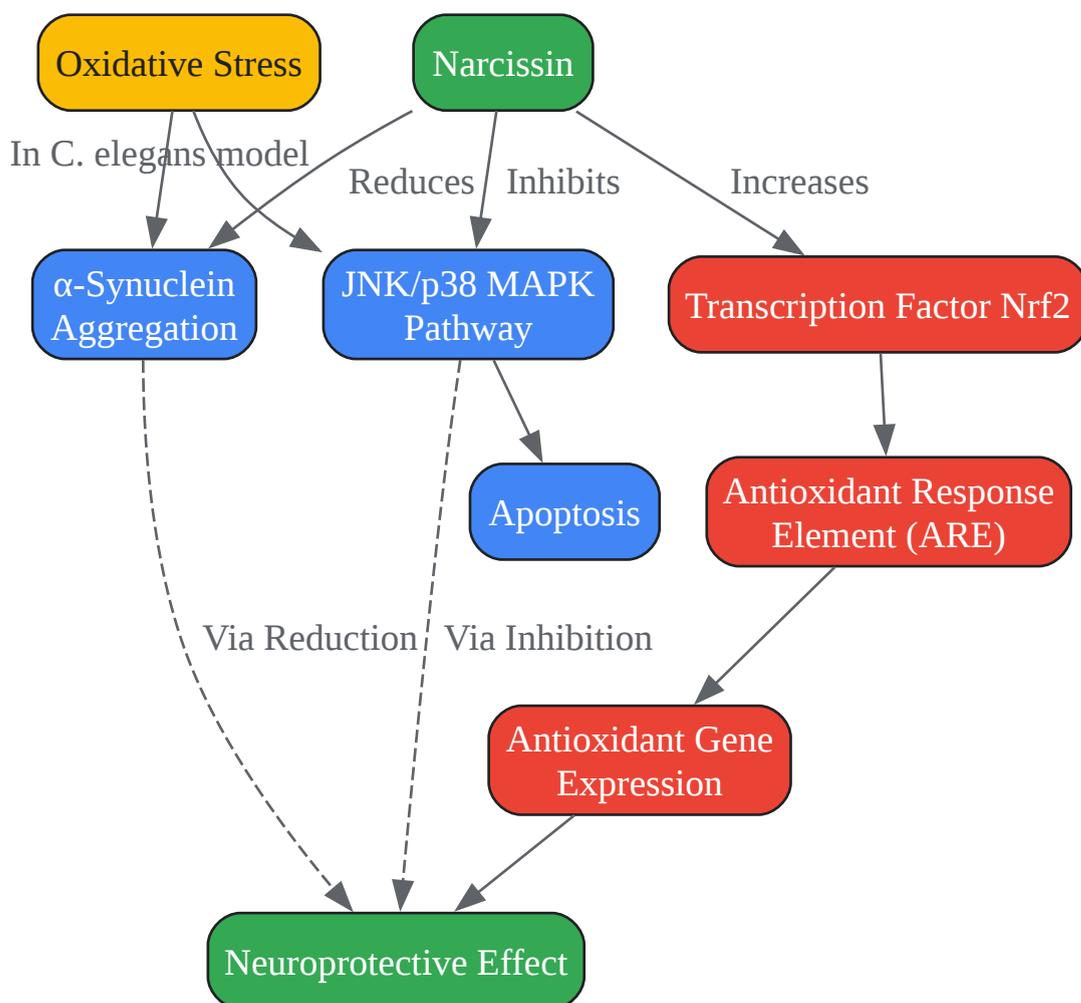
Detailed Experimental Protocols

For researchers aiming to replicate or build upon these findings, here are the methodologies related to the key assays.

- **Antioxidant Activity (Peroxynitrite Scavenging Assay) [1]**
 - **Objective:** To evaluate the scavenging activity of **Narcissin** against authentic peroxynitrite (ONOO^-) and ONOO^- generated from the superoxide and nitric oxide donor, SIN-1.
 - **Key Reagents:** Authentic ONOO^- , SIN-1 (3-morpholinopyridone), and **Narcissin**.
 - **Procedure:** The compound is incubated with either authentic ONOO^- or SIN-1. The residual ONOO^- is measured, and the IC_{50} value (the concentration required to scavenge 50% of ONOO^-) is calculated.
- **Neuroprotective Activity (In Vitro) [1]**
 - **Cell Line:** Human neuroblastoma SH-SY5Y cells.
 - **Induction of Oxidative Stress:** Treatment with 6-hydroxydopamine (6-OHDA).
 - **Intervention:** Co-treatment with **Narcissin** (0-1 μM) for 24 hours.
 - **Endpoint Measurements:**
 - **Reactive Oxygen Species (ROS):** Measured using fluorescent probes.
 - **Apoptosis:** Quantified via flow cytometry (Annexin V/PI staining) or caspase activation assays.
 - **Western Blot Analysis:** To monitor expression of nuclear Nrf2 and phosphorylation of JNK and p38.
- **Anti- α -Synuclein Accumulation (In Vivo) [1]**
 - **Model:** Transgenic *Caenorhabditis elegans* strain NL5901, which expresses human α -synuclein fused to yellow fluorescent protein (YFP).
 - **Treatment:** Nematodes are exposed to **Narcissin** at a concentration of 2 mM for 3 days.
 - **Measurement:** α -Synuclein accumulation is quantified by measuring fluorescence intensity or by visual inspection under a microscope.

Molecular Mechanisms and Signaling Pathways

Based on the available data, **Narcissin**'s primary mechanism is potent peroxynitrite scavenging. In cellular models, it demonstrates secondary effects by modulating key signaling pathways.



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Figure 1: Proposed signaling pathways for **Narcissin**'s neuroprotective effects. **Narcissin** increases *Nrf2* to boost antioxidant gene expression and inhibits JNK/p38 pathways to reduce apoptosis, with demonstrated reduction of α -synuclein aggregation in model organisms.

Research Implications and Future Directions

The strong peroxynitrite-scavenging profile suggests potential for conditions with nitroxidative stress components, such as neurodegenerative diseases and inflammatory disorders. The neuroprotective data in cellular and worm models provides a foundational basis for further investigation.

- **Lead Compound: Narcissin** serves as an excellent lead compound for developing more potent analogs through structure-activity relationship (SAR) studies.

- **Advanced Disease Models:** Future work should validate efficacy in more complex mammalian models of Parkinson's and other neurodegenerative diseases.
- **ADMET Profiling:** Comprehensive pharmacokinetics, safety, and toxicology studies are needed to assess its drug-likeness.

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References

1. Narcissin (Narcissoside) | Antioxidant Agent [medchemexpress.com]

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